

IUPAC nomenclature and CAS number for 4-Cyclohexylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Cyclohexylaniline

Cat. No.: B1222870

[Get Quote](#)

An In-Depth Technical Guide to 4-Cyclohexylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Cyclohexylaniline**, a key intermediate in the synthesis of various organic compounds. This document details its chemical identity, physicochemical properties, a detailed experimental protocol for a common derivatization, and a representative synthetic workflow.

Chemical Identification and Properties

4-Cyclohexylaniline, also known as 4-cyclohexylbenzenamine, is an aromatic amine with a cyclohexyl substituent. Its unique structural features make it a valuable building block in medicinal chemistry and materials science.^{[1][2]}

IUPAC Name: **4-cyclohexylaniline**^[2]

CAS Number: 6373-50-8^{[2][3]}

Physicochemical Data

The following table summarizes the key physical and chemical properties of **4-Cyclohexylaniline**.

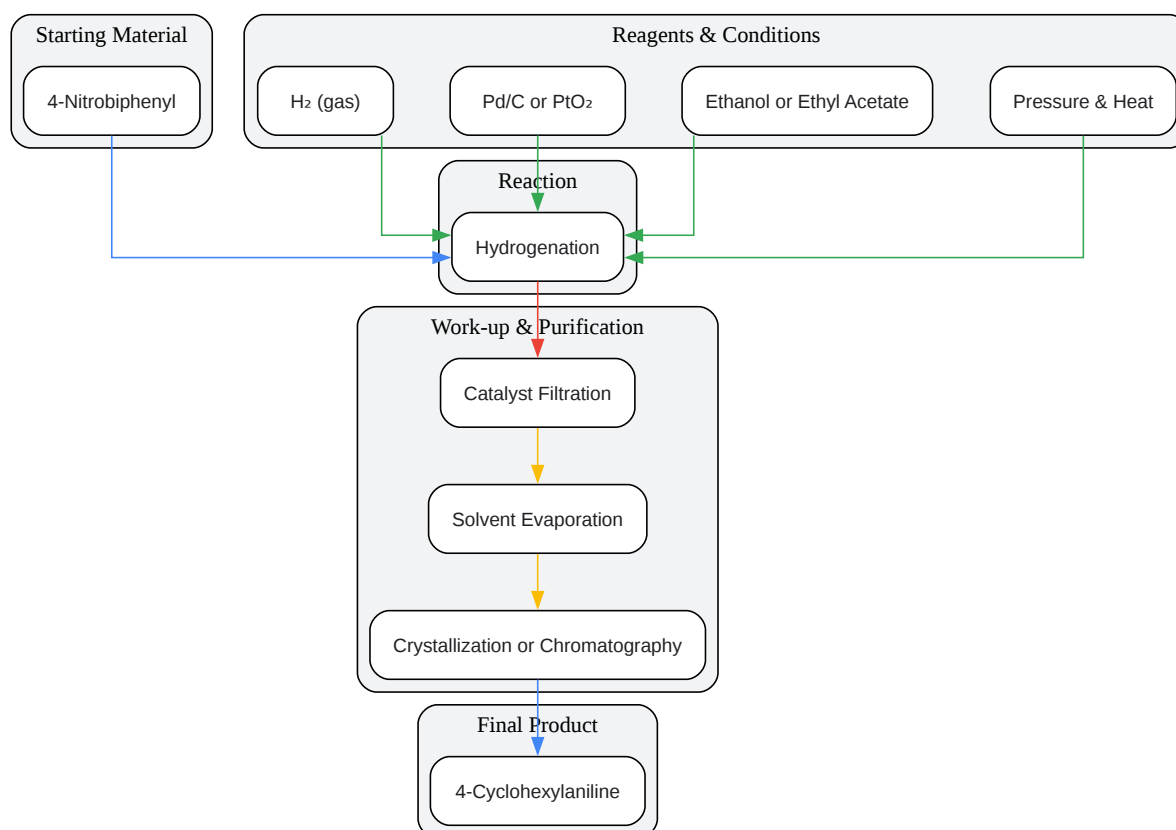
Property	Value
Molecular Formula	C ₁₂ H ₁₇ N
Molecular Weight	175.27 g/mol
Appearance	White to yellow to orange to cream to pale brown crystals or powder
Melting Point	53-56 °C
Boiling Point	166 °C @ 13 mmHg
Density	1.013 g/cm ³
Water Solubility	Insoluble
pKa	4.96 ± 0.10 (Predicted)

Synthesis and Production

A common route for the synthesis of **4-Cyclohexylaniline** involves the catalytic hydrogenation of 4-nitrobiphenyl. This process typically utilizes a noble metal catalyst, such as palladium on carbon (Pd/C), under a hydrogen atmosphere. The reaction proceeds through the reduction of the nitro group to an amine and the saturation of one of the phenyl rings to a cyclohexyl ring.

Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis of **4-Cyclohexylaniline** from 4-nitrobiphenyl.



[Click to download full resolution via product page](#)

Synthesis of **4-Cyclohexylaniline**

Experimental Protocols

4-Cyclohexylaniline is a versatile intermediate and can be used in a variety of reactions, such as nucleophilic acyl substitution to form amides.^[4] The following protocol details the N-acetylation of **4-Cyclohexylaniline** to produce N-(4-cyclohexylphenyl)acetamide.

Synthesis of N-(4-cyclohexylphenyl)acetamide

This procedure is adapted from standard N-acetylation protocols for substituted anilines.

Materials:

- **4-Cyclohexylaniline**
- Acetic anhydride
- Pyridine (or another suitable base)
- Dichloromethane (DCM) or other suitable anhydrous solvent
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and under a nitrogen atmosphere, dissolve **4-Cyclohexylaniline** (1.0 equivalent) in anhydrous dichloromethane.

- Addition of Base: Add pyridine (1.2 equivalents) to the solution and stir for 5 minutes at room temperature.
- Addition of Acylating Agent: Slowly add acetic anhydride (1.1 equivalents) dropwise to the stirred solution. An ice bath can be used to control the temperature if the reaction is significantly exothermic.
- Reaction Monitoring: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the consumption of the **4-Cyclohexylaniline** starting material. This typically takes 1-3 hours.
- Work-up:
 - Once the reaction is complete, transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with 1 M HCl, saturated NaHCO₃ solution, and finally with brine.
- Drying and Concentration:
 - Separate the organic layer and dry it over anhydrous MgSO₄ or Na₂SO₄.
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude N-(4-cyclohexylphenyl)acetamide can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.

Safety Information

4-Cyclohexylaniline is harmful if swallowed or in contact with skin. It causes skin and serious eye irritation and may cause respiratory irritation. Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or a fume hood. In case of contact with eyes, rinse immediately with plenty of water and

seek medical advice. If inhaled, move to fresh air. If swallowed, call a poison center or doctor if you feel unwell.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. CN102001950A - Preparation method of trans-4-methyl cyclohexylamine - Google Patents [patents.google.com]
- 3. scbt.com [scbt.com]
- 4. Cas 6373-50-8,4-CYCLOHEXYLANILINE | lookchem [lookchem.com]
- To cite this document: BenchChem. [IUPAC nomenclature and CAS number for 4-Cyclohexylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222870#iupac-nomenclature-and-cas-number-for-4-cyclohexylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com